

Drofenine hydrochloride handling precautions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Drofenine hydrochloride

CAS No.: 3146-19-8

Cat. No.: S11145784

Get Quote

Hazard Identification & Safe Handling

Here is a summary of the key hazards and required personal protective equipment (PPE) for working with **drofenine hydrochloride**.

Hazard Aspect	Classification & Precautions
Signal Word	Warning [1]
Hazard Classification	Acute Toxicity (Category 4, Oral & Inhalation); Hazardous to the aquatic environment (Chronic Category 2) [1]

| **Hazard Statements** | H302: Harmful if swallowed. H332: Harmful if inhaled. H411: Toxic to aquatic life with long-lasting effects [1] | | **Personal Protective Equipment (PPE)** | • **Respiratory:** Use in well-ventilated area; if exposure limits exceeded, use a full-face respirator [1]. • **Hands/Skin:** Wear chemical-impermeable gloves (inspected before use) and fire/flame-resistant, impervious clothing [1]. • **Eyes/Face:** Wear tightly fitting safety goggles with side-shields [1]. |

Exposure Controls & First Aid

Ensure the following first aid measures and exposure controls are clearly communicated and materials are readily accessible in the laboratory.

Scenario	First Aid Measures & Controls
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration (do not use mouth-to-mouth) and seek immediate medical help [1].
Skin Contact	Immediately remove contaminated clothing and wash skin with soap and plenty of water. Consult a doctor [1].
Eye Contact	Rinse cautiously with pure water for at least 15 minutes. Consult a doctor [1].
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately [1].
General Controls	Ensure adequate ventilation and handle in accordance with good industrial hygiene and safety practice [1].

Experimental & Disposal Considerations

For your experimental planning, please also note the following critical information.

Category	Details
Physical Form	Solid (White to Off-White) [1]
Solubility (for prep)	Slightly soluble in Acetonitrile, Chloroform, DMSO, and Methanol [1]. Sonication is recommended to prepare solutions in DMSO [2].
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep apart from foodstuff containers or incompatible materials [1].

| **Spill Response** | • **Personal:** Avoid dust formation, avoid breathing vapors, use PPE, evacuate personnel. • **Environmental:** Prevent entry into drains. Avoid release to the environment [1]. • **Containment:** Collect spillage using spark-proof tools and place in closed containers for disposal [1]. | | **Disposal** | Dispose of

contents and container at a licensed chemical destruction plant or by controlled incineration. Do not contaminate water, food, or feed. Triply-rinsed containers can be recycled [1]. |

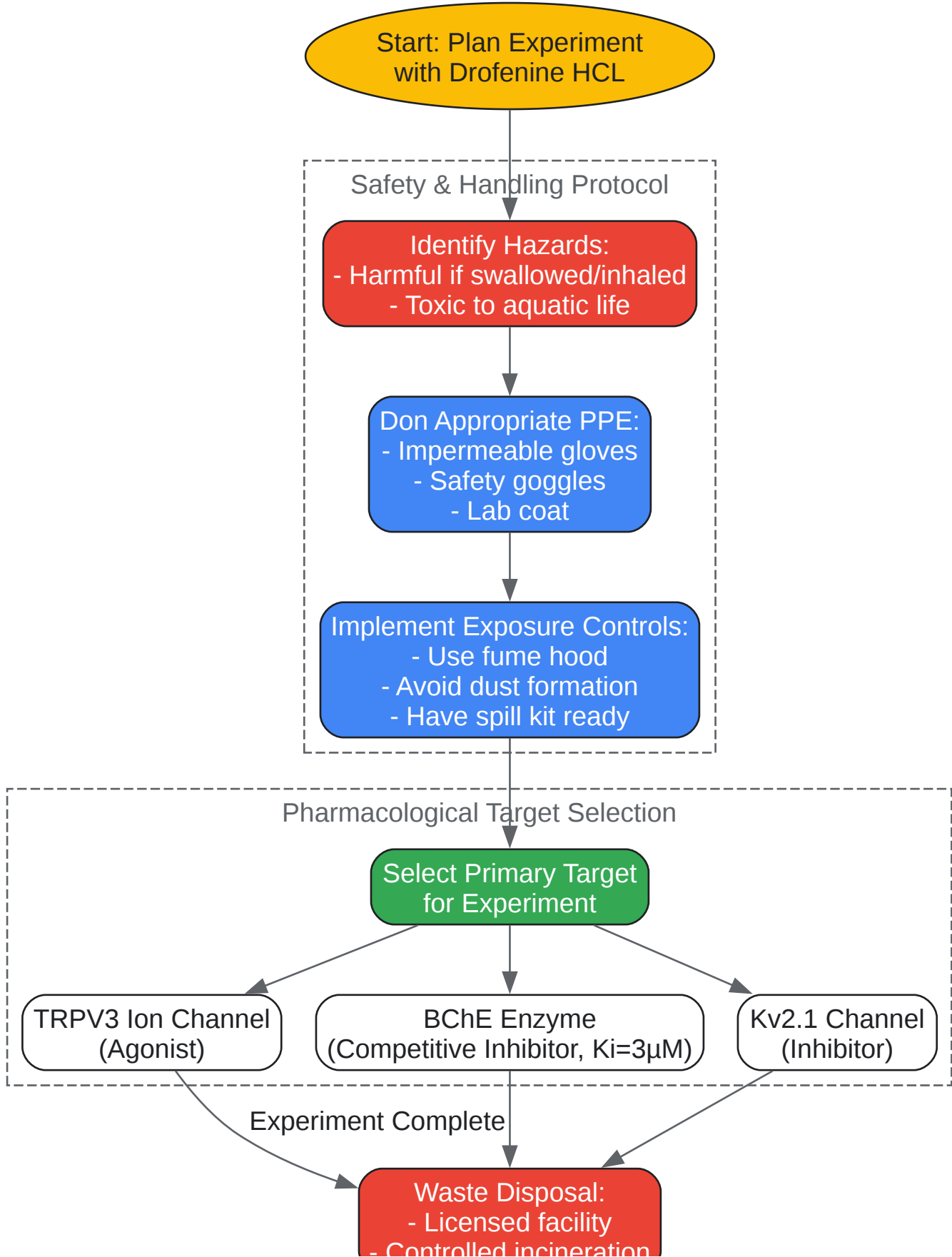
Pharmacological Context for Experimental Design

Recent studies have identified specific molecular targets for drofenine, which can inform your experimental protocols.

- **TRPV3 Agonist:** Drofenine has been identified as an agonist of the Transient Receptor Potential Vanilloid 3 (TRPV3) channel. It exhibits similar potency to 2-APB but with **improved selectivity** for human TRPV3 over other TRP channels (TRPA1, V1, V2, V4, or M8). This makes it a valuable chemical probe for studying TRPV3's role in cutaneous physiology, inflammation, and pain [3].
- **Kv2.1 Channel Inhibitor:** A 2020 study found that drofenine ameliorates peripheral neuropathy in diabetic mice by inhibiting the Kv2.1 potassium channel [4].
- **BChE Inhibitor:** **Drofenine hydrochloride** is also an effective competitive inhibitor of Butyrylcholinesterase (BChE) with a K_i value of 3 μM [2].

The following diagram outlines the key safety decision points and pharmacological targets to consider when planning experiments with **drofenine hydrochloride**.

Drofenine HCL: Safety & Experimental Workflow



Controlled Incineration

Click to download full resolution via product page

Frequently Asked Questions (FAQs)

Q1: What is the most critical safety precaution when handling drofenine hydrochloride? Avoid generating and inhaling dust or aerosols. Always use the compound in a well-ventilated area or a fume hood, and wear appropriate respiratory protection if ventilation is insufficient [1].

Q2: Can I dispose of drofenine hydrochloride down the sink? No. Drofenine is toxic to aquatic life with long-lasting effects. You must collect waste and contaminated materials for disposal at a licensed chemical destruction plant or by controlled incineration [1].

Q3: What should I do if I get a powder in my eyes during weighing? Immediately rinse your eyes with pure water for **at least 15 minutes**. It is crucial to consult a doctor afterward for professional assessment [1].

Q4: Why is drofenine a useful tool for studying the TRPV3 channel? Unlike other known agonists like 2-APB, drofenine activates TRPV3 with **greater selectivity**, showing little to no activation of related channels like TRPA1, V1, V2, V4, or M8. This makes experimental results easier to interpret [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. DROFENINE HYDROCHLORIDE - Safety Data Sheet [chemicalbook.com]
2. Drofenine hydrochloride | AChE [targetmol.com]
3. a 2-APB analog with improved selectivity for human TRPV3 [pmc.ncbi.nlm.nih.gov]
4. Article Antispasmodic Drug Drofenine as an Inhibitor of Kv2 ... [sciencedirect.com]

To cite this document: Smolecule. [Drofenine hydrochloride handling precautions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b11145784#drofenine-hydrochloride-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com